

# A Technical Guide to the Classification of Elbaite within the Tourmaline Supergroup

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Elbaite

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## Introduction

The tourmaline supergroup encompasses a complex and diverse family of cyclosilicate minerals, characterized by a generalized chemical formula of  $XY_3Z_6(T_6O_{18})(BO_3)_3V_3W$ . **Elbaite**, a sodium, lithium, and aluminum-rich species, is one of the most well-known and gemologically significant members of this supergroup. Its remarkable color variations and presence in granitic pegmatites make it a subject of intense scientific interest. This technical guide provides an in-depth classification of **elbaite**, detailing its position within the tourmaline supergroup, its chemical and physical properties, and the analytical methodologies used for its characterization.

## Classification of the Tourmaline Supergroup

The classification of the tourmaline supergroup is primarily based on the dominant cation occupying the X-site in the crystal structure. This leads to the division of the supergroup into three primary groups: the alkali group, the calcic group, and the X-site vacant group.<sup>[1]</sup>

**Elbaite** is a principal member of the alkali group, where the X-site is predominantly occupied by sodium ( $Na^+$ ).<sup>[2]</sup> Further classification within this group is determined by the dominant cations in the Y and Z sites.

## Elbaite's Position in the Alkali Group

The alkali group is further subdivided based on the dominant species at the Y-site. **Elbaite** is distinguished by the presence of lithium ( $\text{Li}^+$ ) and aluminum ( $\text{Al}^{3+}$ ) in the Y-site.[3] Its ideal chemical formula is  $\text{Na}(\text{Li}_{1.5}\text{Al}_{1.5})\text{Al}_6(\text{Si}_6\text{O}_{18})(\text{BO}_3)_3(\text{OH})_3(\text{OH})$ . [3]

**Elbaite** forms solid solution series with other members of the alkali group, most notably schorl (iron-rich) and dravite (magnesium-rich).[1][3] These series represent a continuous variation in chemical composition, with intermediate members exhibiting properties of the end-member species.

## Physicochemical Properties of Elbaite

**Elbaite** exhibits a range of physical and optical properties that are crucial for its identification and characterization.

Property	Description	Value
Crystal System	Trigonal	-
Hardness (Mohs)	7 - 7.5	[4]
Specific Gravity	2.90 - 3.20	[4]
Refractive Index	1.615 - 1.651	[4]
Birefringence	0.014 - 0.024	
Luster	Vitreous	[4]
Cleavage	Indistinct	[3]
Fracture	Uneven to conchoidal	[4]

## Comparative Chemical Composition

The chemical composition of **elbaite** can be compared with the other two common alkali tourmalines, schorl and dravite, to highlight the key elemental differences. The following table presents typical oxide weight percentages for these three minerals.

Oxide	Elbaite ( $\text{Na}(\text{Li}_{1.5}\text{Al}_{1.5})\text{Al}_6\text{Si}_6\text{O}_{18}(\text{BO}_3)_3(\text{OH})_4$ )	Schorl ( $\text{NaFe}^{2+}_3\text{Al}_6\text{Si}_6\text{O}_{18}(\text{BO}_3)_3(\text{OH})_3(\text{OH})$ )	Dravite ( $\text{NaMg}_3\text{Al}_6\text{Si}_6\text{O}_{18}(\text{BO}_3)_3(\text{OH})_3(\text{OH})$ )
$\text{SiO}_2$	~37%	~35%	~36%
$\text{Al}_2\text{O}_3$	~38%	~33%	~30%
$\text{B}_2\text{O}_3$	~10%	~10%	~11%
$\text{Na}_2\text{O}$	~2.5%	~2.5%	~2.5%
$\text{Li}_2\text{O}$	~1.5%	-	-
$\text{Fe}_2\text{O}_3$ (total Fe)	Trace	~16%	Trace
$\text{MgO}$	Trace	Trace	~13%
$\text{H}_2\text{O}$	~3.5%	~3.5%	~3.5%

## Experimental Protocols for Tourmaline Analysis

Accurate classification of tourmaline species requires precise analytical techniques to determine their chemical composition and structural characteristics.

### Electron Microprobe Analysis (EMPA)

EMPA is a widely used technique for the quantitative analysis of major and minor elements in tourmaline.

Methodology:

- **Sample Preparation:** Tourmaline crystals are mounted in epoxy and polished to a smooth, flat surface. The samples are then carbon-coated to ensure electrical conductivity.
- **Instrumentation:** A CAMECA SXFive or similar electron probe microanalyzer is used.
- **Analytical Conditions:**
  - Accelerating Voltage: 15 kV

- Beam Current: 10-20 nA
- Beam Diameter: 5-10  $\mu\text{m}$
- Standards: Well-characterized natural and synthetic minerals are used as standards for calibration. For example, albite for Na, periclase for Mg, and corundum for Al.
- Data Acquisition: X-ray intensities for each element are measured and compared to the standards.
- Data Correction: ZAF (atomic number, absorption, fluorescence) corrections are applied to the raw data to obtain accurate elemental concentrations.

## Laser Ablation-Inductively Coupled Plasma-Mass Spectrometry (LA-ICP-MS)

LA-ICP-MS is a powerful tool for trace element and isotopic analysis of tourmaline, providing insights into its petrogenesis and provenance.

Methodology:

- Sample Preparation: Polished thick sections or mounted crystals are placed in the laser ablation chamber.
- Instrumentation: A pulsed laser (e.g., 193 nm ArF excimer) is coupled to an ICP-MS instrument.
- Ablation Parameters:
  - Laser Fluence: 3-5 J/cm<sup>2</sup>
  - Repetition Rate: 5-10 Hz
  - Spot Size: 30-50  $\mu\text{m}$
- Data Acquisition: The ablated material is transported by a carrier gas (He or Ar) into the ICP-MS for ionization and mass analysis.

- Internal Standardization: An internal standard, typically an element with a known and homogeneous concentration (e.g., Si), is used to correct for variations in ablation yield.
- External Calibration: Certified reference materials (e.g., NIST SRM 610/612) are used for external calibration to convert signal intensities into absolute concentrations.[5]

## Fourier-Transform Infrared Spectroscopy (FTIR)

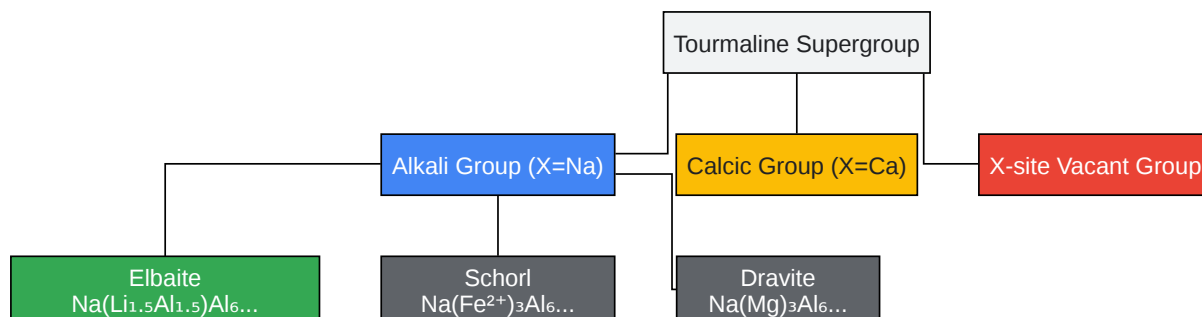
FTIR spectroscopy is a non-destructive technique used to investigate the vibrational modes of molecules within the tourmaline structure, particularly the hydroxyl (OH) groups.

Methodology:

- Sample Preparation: Thin, doubly polished wafers of tourmaline are prepared for transmission measurements. For diffuse reflectance (DRIFTS), the sample is powdered and mixed with KBr.
- Instrumentation: A benchtop FTIR spectrometer equipped with a microscope for micro-analysis.
- Spectral Range: Typically 4000 to 400  $\text{cm}^{-1}$ .
- Data Acquisition: Multiple scans are collected and averaged to improve the signal-to-noise ratio.
- Spectral Analysis: The positions, shapes, and intensities of the absorption bands provide information about the local environment of the vibrating atoms, including cation occupancy in the Y and Z sites and the presence of vacancies. The region above 3000  $\text{cm}^{-1}$  is particularly diagnostic for OH stretching vibrations.[3]

## Visualizing Tourmaline Classification and Relationships

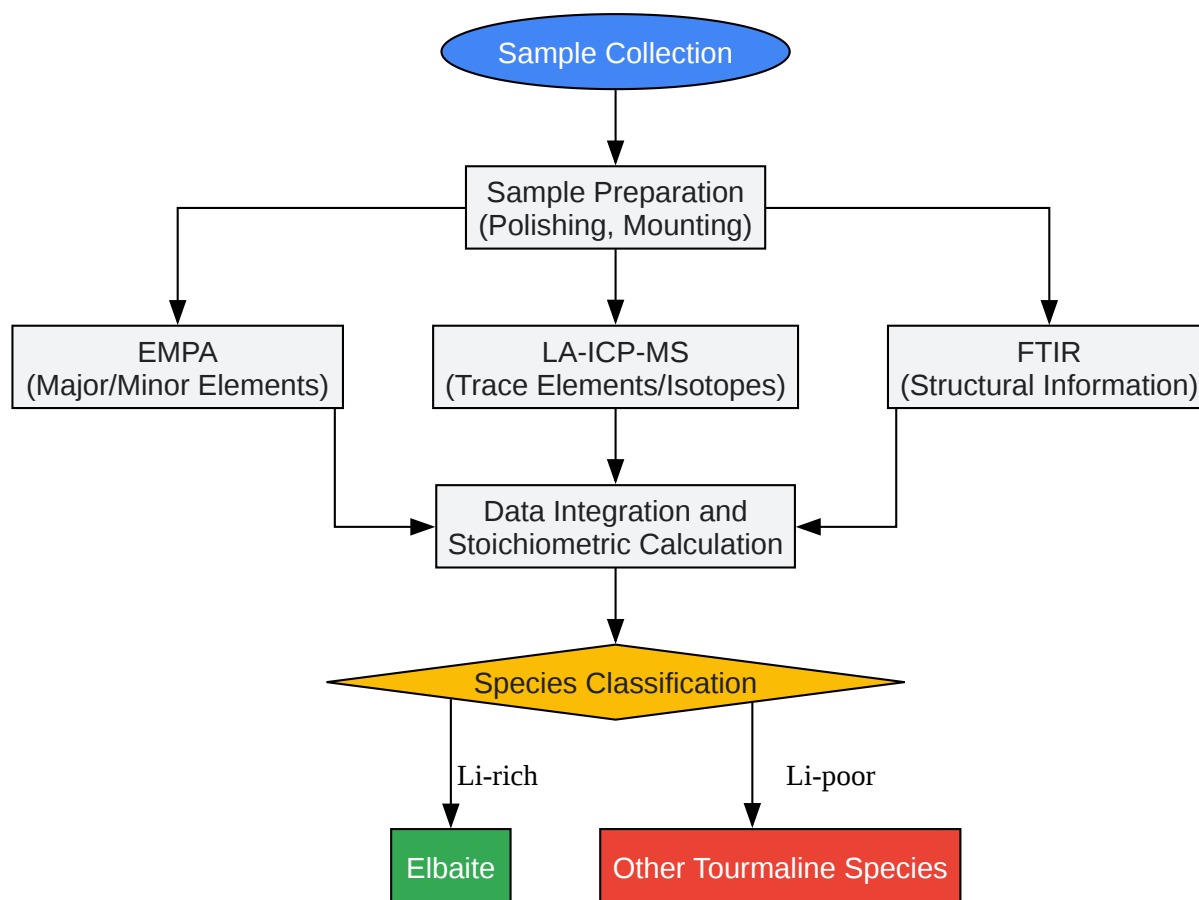
The following diagrams, generated using the DOT language, illustrate the classification hierarchy and solid solution series of **elbaite** within the tourmaline supergroup.



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Classification of **Elbaite** within the Tourmaline Supergroup.

Solid solution series involving **Elbaite**.



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Analytical workflow for Tourmaline species identification.

## Conclusion

The classification of **elbaite** within the tourmaline supergroup is a systematic process based on its chemical composition, particularly the occupancy of the X and Y crystallographic sites. As a member of the alkali group, **elbaite** is distinguished by its essential sodium, lithium, and aluminum content. Its solid solution series with schorl and dravite further highlight the chemical diversity within this mineral group. The application of advanced analytical techniques such as EMPA, LA-ICP-MS, and FTIR is indispensable for the accurate characterization and

classification of **elbaite** and other tourmaline species, providing crucial data for geological, gemological, and materials science research.

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- To cite this document: BenchChem. [A Technical Guide to the Classification of Elbaite within the Tourmaline Supergroup]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1174063#classification-of-elbaite-within-the-tourmaline-supergroup]

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